

The Central Role of Vps34 in Cellular Homeostasis: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vps34-IN-3

Cat. No.: B10827820

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Vacuolar protein sorting 34 (Vps34), the sole member of the class III phosphoinositide 3-kinase (PI3K) family, is a pivotal enzyme that is evolutionarily conserved from yeast to mammals.[1][2] Its primary function is to phosphorylate phosphatidylinositol (PtdIns) to generate phosphatidylinositol 3-phosphate [PI(3)P], a key signaling lipid essential for regulating fundamental cellular processes.[3][4] Dysregulation of Vps34 activity is implicated in a range of human diseases, including cancer, neurodegenerative disorders, and cardiovascular disease, making it a significant target for drug development.[4][5] This guide provides an in-depth overview of Vps34's function, regulation, and the experimental methodologies used to study it.

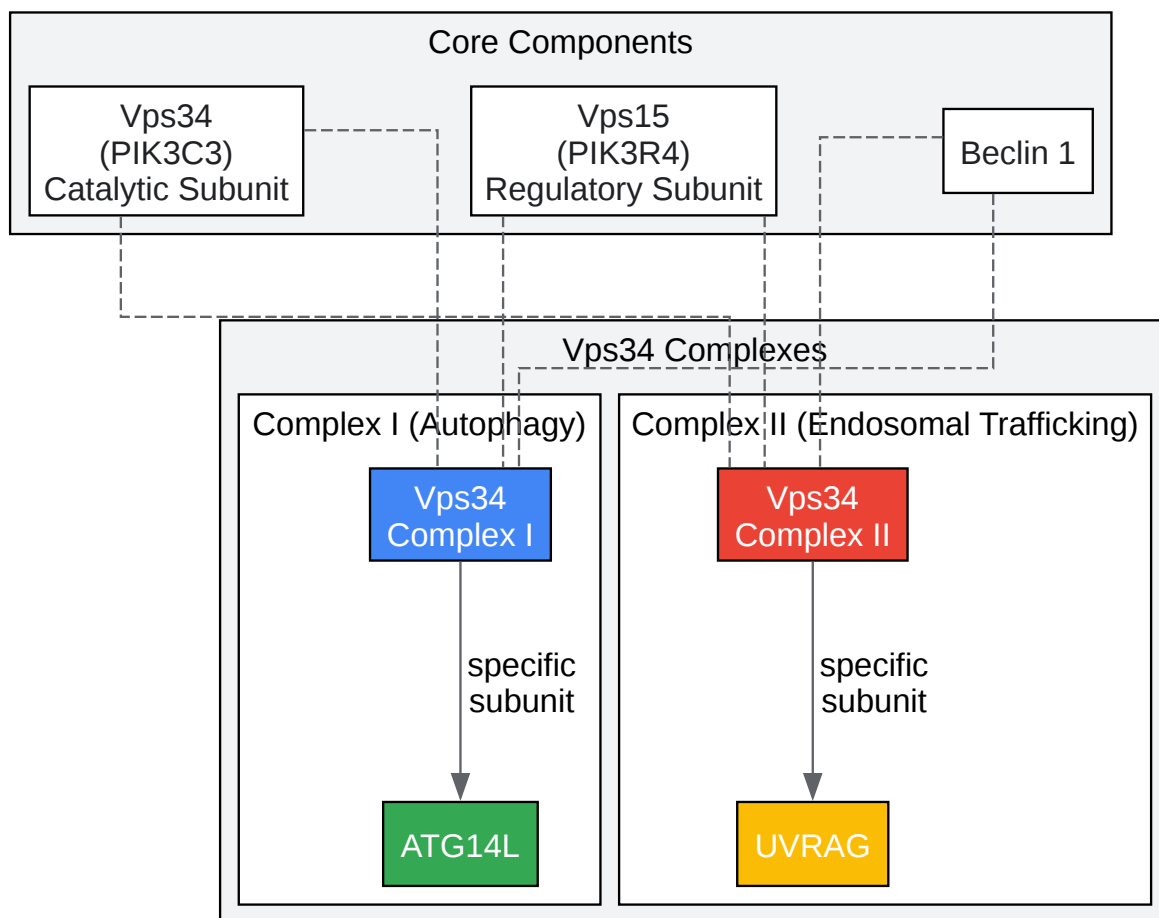
Vps34: Structure and Core Complexes

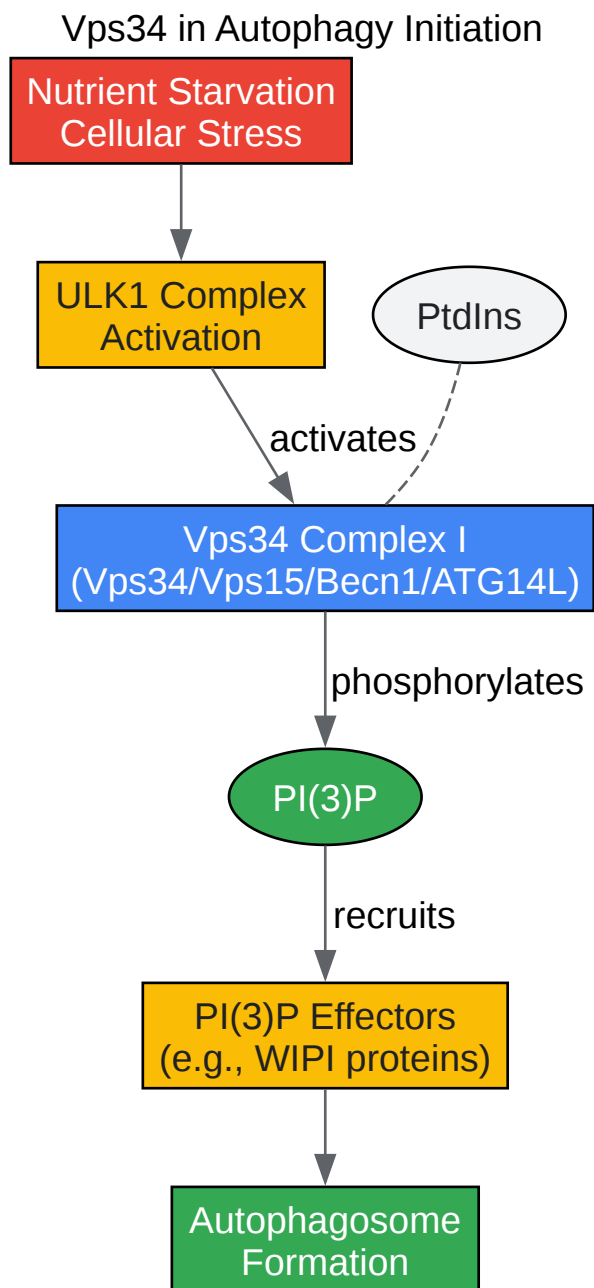
Vps34 functions exclusively as part of larger multiprotein complexes, which dictates its subcellular localization and specific cellular role.[6] In mammalian cells, Vps34 forms two major, mutually exclusive heterotetrameric complexes: Complex I and Complex II.[4][7][8] Both complexes share a core trio of proteins: the catalytic subunit Vps34, the pseudokinase Vps15 (PIK3R4), and Beclin 1.[4]

- **Complex I (Autophagy-Specific):** This complex is distinguished by the presence of Autophagy-Related protein 14 (ATG14L). It is primarily involved in the initiation of autophagy. [4][6]

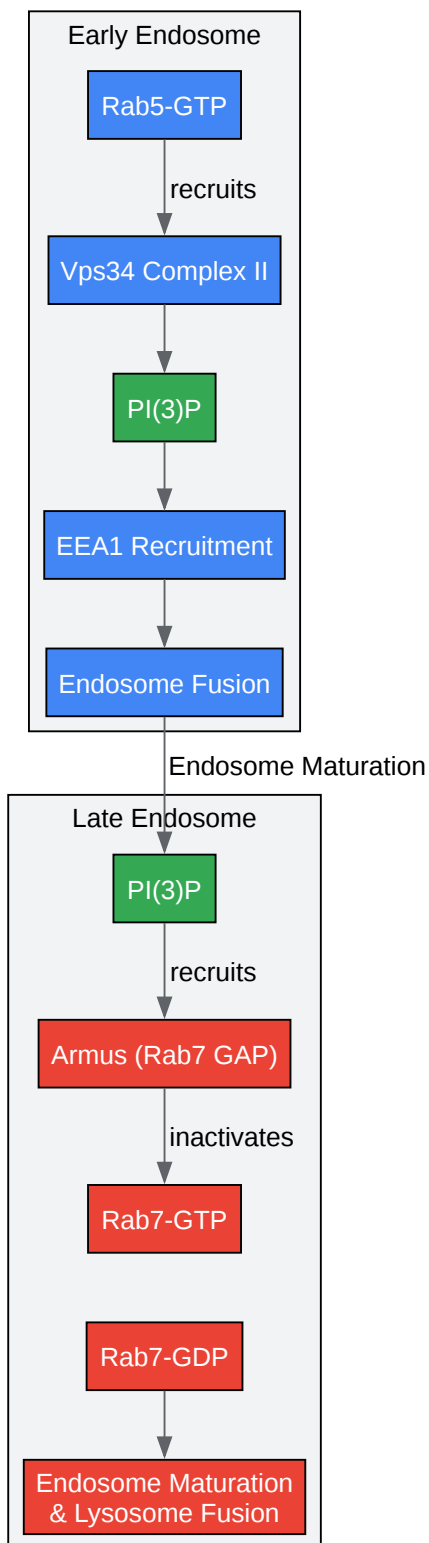
- Complex II (Endocytosis-Specific): This complex incorporates the UV radiation resistance-associated gene (UVRAG) protein instead of ATG14L and is critical for endosomal sorting and trafficking.^[5]^[6]

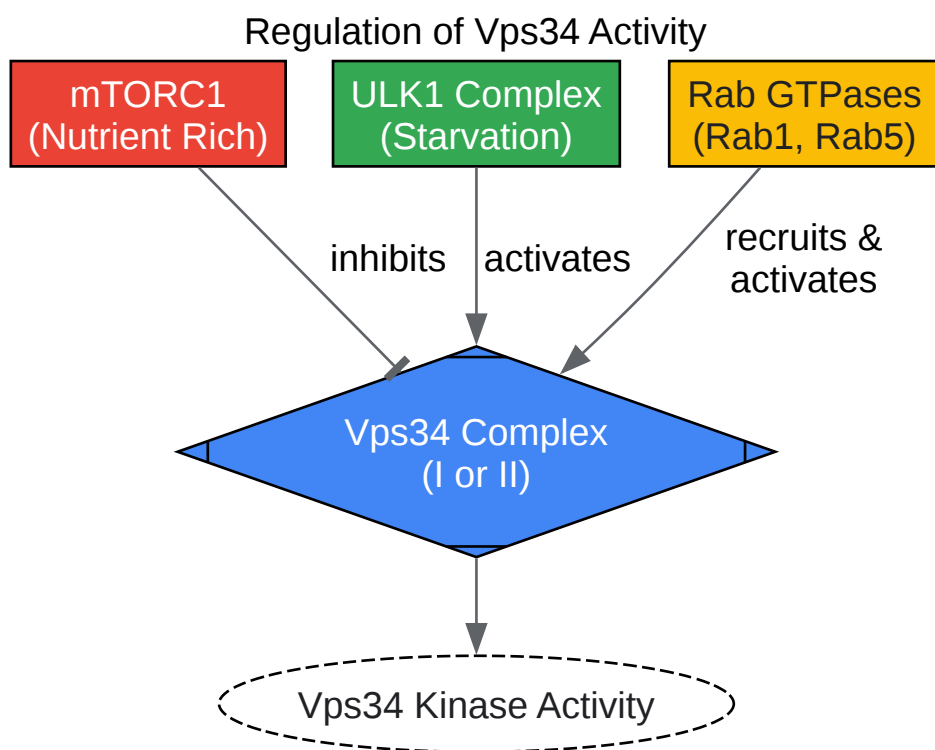
This structural arrangement allows for the independent regulation of distinct cellular pathways controlled by PI(3)P.^[6]



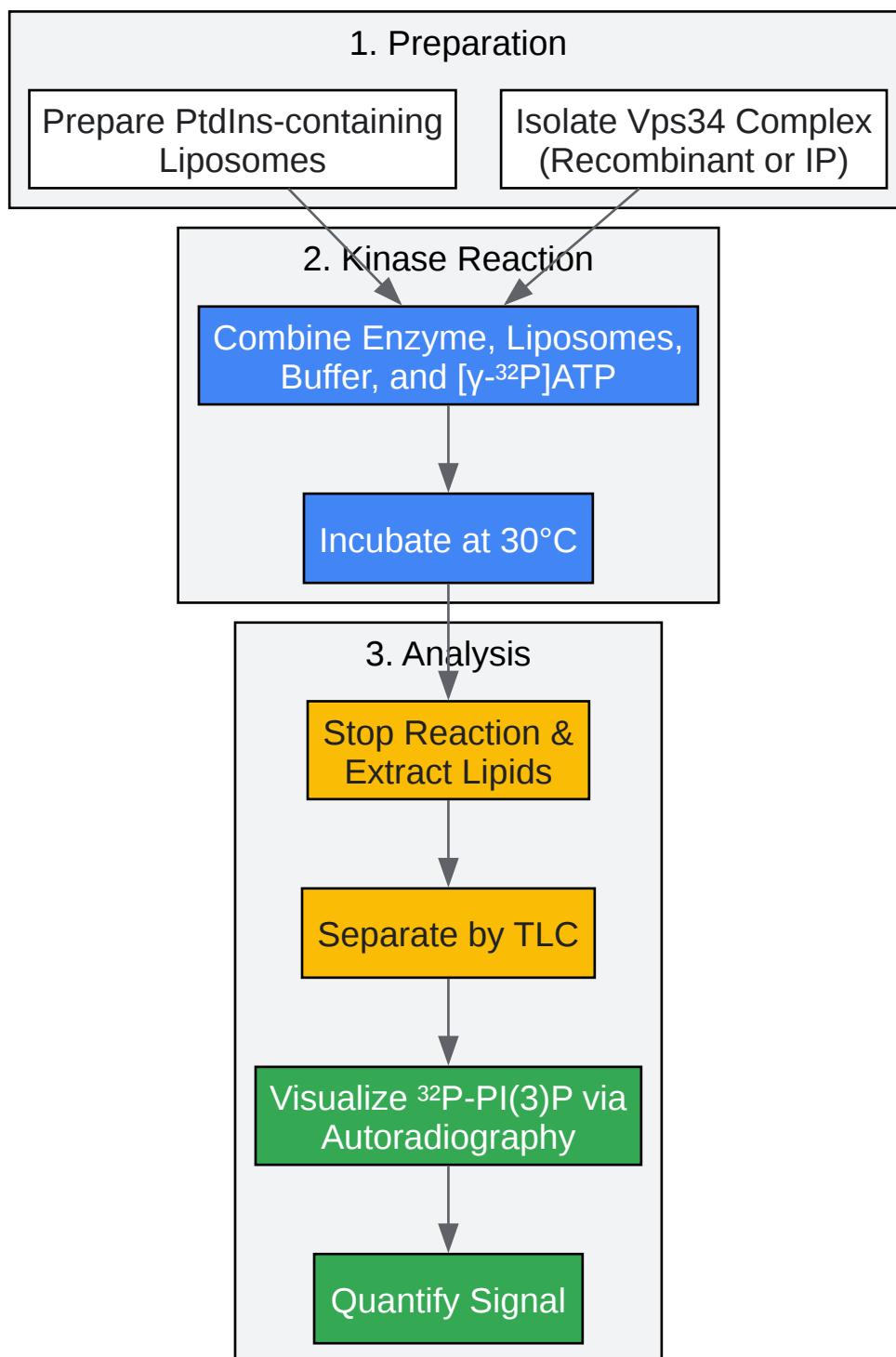


Vps34 in Endosomal Trafficking





Experimental Workflow: In Vitro Vps34 Kinase Assay

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Class III PI3K Vps34: essential roles in autophagy, endocytosis, and heart and liver function - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Class III PI3K Vps34: essential roles in autophagy, endocytosis, and heart and liver function - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pnas.org [pnas.org]
- 4. Regulatory Mechanisms Governing the Autophagy-Initiating VPS34 Complex and Its inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Targeting VPS34 in autophagy: An update on pharmacological small-molecule compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. VPS34 complexes from a structural perspective - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Activation Mechanisms of the VPS34 Complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Structural basis for VPS34 kinase activation by Rab1 and Rab5 on membranes. [repository.cam.ac.uk]
- To cite this document: BenchChem. [The Central Role of Vps34 in Cellular Homeostasis: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10827820#understanding-the-function-of-vps34-in-cellular-processes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com